

Comparative Guide: Z-VRPR-FMK vs. MI-2 Small Molecule MALT1 Inhibitors

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Compound of Interest

Compound Name: Z-VRPR-FMK trifluoroacetate salt

Cat. No.: B1573926

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Executive Summary

Z-VRPR-FMK and MI-2 represent two distinct classes of inhibitors targeting MALT1 (Mucosa-associated lymphoid tissue lymphoma translocation protein 1), a paracaspase essential for NF- κ B activation in lymphocyte signaling.^[1]

- Z-VRPR-FMK is a peptide-mimetic activity-based probe. It is the "gold standard" positive control for in vitro biochemical assays due to its structural mimicry of MALT1 substrates. However, its use in live cells is limited by poor permeability and stability, requiring high concentrations (50–100 μ M).
- MI-2 is a small molecule irreversible inhibitor. It was one of the first lead compounds demonstrating that MALT1 could be targeted therapeutically in ABC-DLBCL (Activated B-Cell Diffuse Large B-Cell Lymphoma). While it exhibits superior cell permeability and in vivo efficacy compared to Z-VRPR-FMK, recent high-impact studies (e.g., PNAS 2025) have challenged its specificity, identifying GPX4 (a ferroptosis regulator) as a major off-target.

Recommendation: Use Z-VRPR-FMK for validating enzymatic cleavage in cell-free lysates or as a biochemical reference. Use MI-2 for cellular phenotypic screening, but validate results with

newer, more selective allosteric inhibitors (e.g., Safimaltib/JNJ-67856633) to rule out off-target ferroptosis.

Part 1: Mechanistic & Pharmacological Comparison

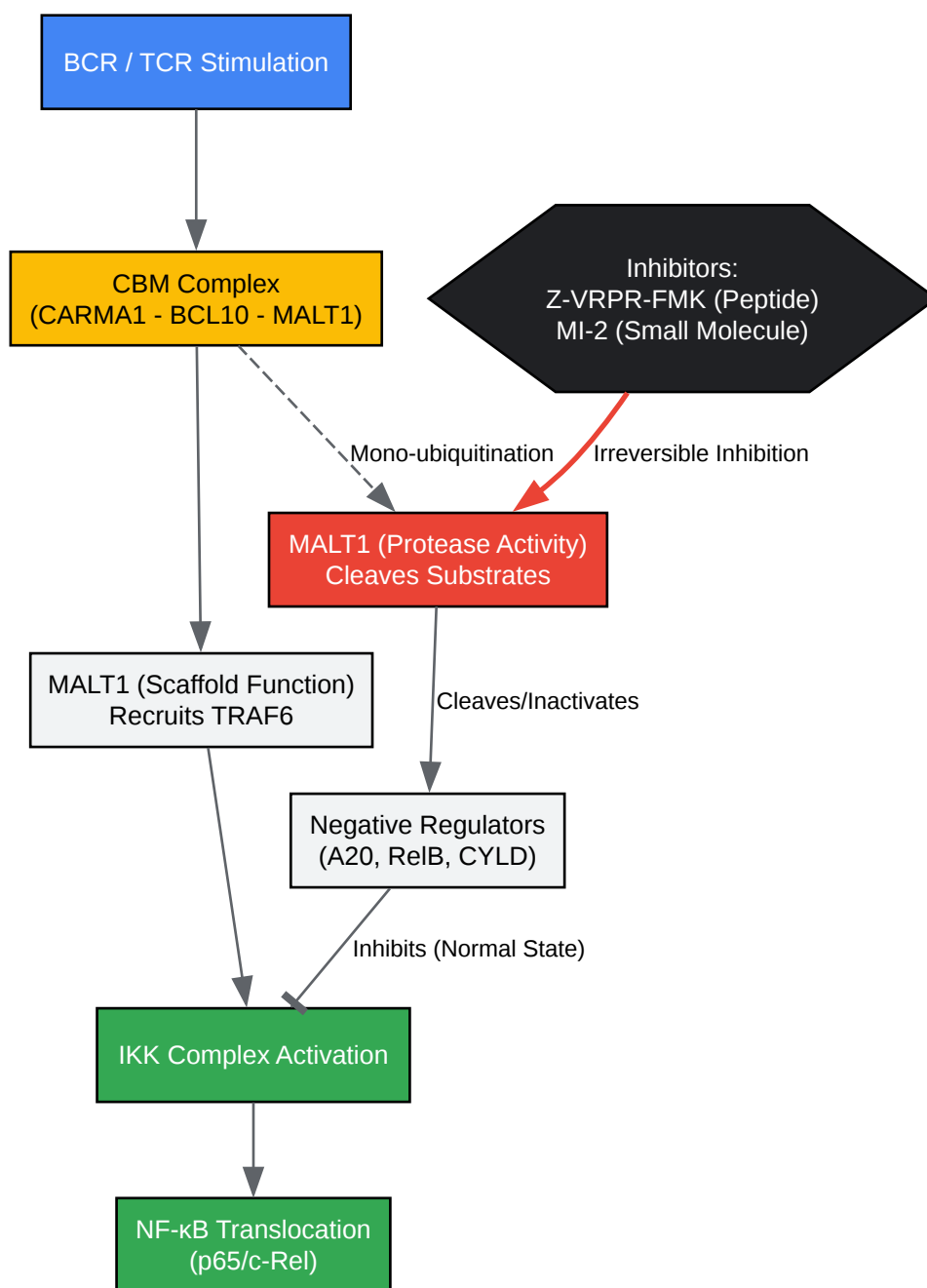
Mechanism of Action

Both inhibitors target the proteolytic activity of MALT1, which cleaves negative regulators (e.g., A20, RelB, CYLD) to sustain NF- κ B signaling.^{[2][3]}

- **Z-VRPR-FMK:** Acts as a substrate mimetic. The tetrapeptide sequence (Val-Arg-Pro-Arg) fits into the MALT1 substrate binding pocket. The fluoromethylketone (FMK) "warhead" forms a covalent thioether bond with the catalytic Cysteine 464, permanently disabling the enzyme.
- **MI-2:** Originally characterized as a direct, irreversible active-site inhibitor. It contains a chloroacetamide moiety that alkylates the catalytic cysteine. However, its mechanism is promiscuous; the electrophilic warhead can react with other cysteines/selenocysteines (e.g., active site of GPX4).

Signaling Pathway Diagram

The following diagram illustrates the CBM complex signaling cascade and the intervention points of these inhibitors.



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Caption: MALT1 functions as both a scaffold and a protease.[3] Z-VRPR-FMK and MI-2 specifically target the protease function, preventing the cleavage of negative regulators like A20 and RelB, thereby dampening NF-κB signaling.

Technical Specifications Table

Feature	Z-VRPR-FMK	MI-2
Chemical Class	Tetrapeptide Fluoromethylketone	Phenothiazine / Triazole derivative
Molecular Weight	~790.8 Da (TFA salt)	455.72 Da
Binding Mode	Covalent (Active Site Cys464)	Covalent (Active Site Cys464 + Off-targets)
Biochemical Potency	High: nM	Moderate: μM
Cellular Potency	Low: μM (Poor permeability)	High: μM (ABC-DLBCL)
Selectivity	High for MALT1 vs. Caspases (due to Arg specificity)	Controversial: Targets GPX4 (Ferroptosis)
Solubility	DMSO, Water (limited)	DMSO (up to 100 mM)
Primary Application	Biochemical Assay Positive Control	Cellular Efficacy / Xenograft Models

Part 2: Experimental Protocols

MALT1 Fluorogenic Protease Activity Assay

This protocol compares the inhibitory capacity of Z-VRPR-FMK and MI-2 using a recombinant MALT1 assay.

Reagents:

- Buffer: 50 mM HEPES (pH 7.5), 100 mM NaCl, 1 mM EDTA, 10 mM DTT, 1 M Sodium Citrate (Citrate stabilizes MALT1 high-activity oligomers).
- Substrate: Ac-LRSR-AMC (Fluorogenic).

μM.

- Enzyme: Recombinant human MALT1 (aa 325–760).

Workflow:

- Preparation: Dilute MALT1 enzyme to 10–20 nM in Assay Buffer.
- Inhibitor Incubation:
 - Add Z-VRPR-FMK (Serial dilution: 1 nM to 10 μ M).
 - Add MI-2 (Serial dilution: 10 nM to 100 μ M).
 - Incubate for 30 minutes at 30°C to allow covalent modification.
- Substrate Addition: Add Ac-LRSR-AMC to a final concentration of 20 μ M.
- Measurement: Monitor fluorescence (Ex 360 nm / Em 460 nm) kinetically for 60 minutes.
- Analysis: Calculate the slope (RFU/min) for the linear portion. Plot % Activity vs. Log[Inhibitor].

Experimental Logic:

- Why Citrate? MALT1 requires dimerization for activity. High salt (citrate) mimics the kosmotropic effect, forcing the enzyme into its active oligomeric state in vitro.
- Why Pre-incubation? Both inhibitors are covalent. Potency is time-dependent.^[4] Without pre-incubation, values will be underestimated.

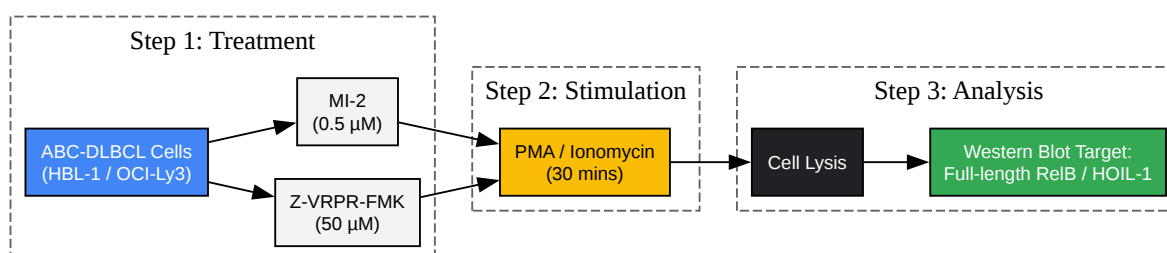
Cellular Target Engagement (Western Blot)

To verify MALT1 inhibition in cells (e.g., HBL-1 or OCI-Ly3 lines):

- Treatment: Treat cells with MI-2 (0.5 μ M) or Z-VRPR-FMK (50 μ M) for 6–24 hours.
 - Note the 100x dose difference required for the peptide.

- Stimulation: Stimulate with PMA/Ionomycin (30 min) to drive CBM complex assembly.
- Lysis: Lyse cells in RIPA buffer containing protease inhibitors (omit MALT1 inhibitors in lysis buffer to prevent post-lysis inhibition, although covalent inhibitors bind prior to lysis).
- Readout: Western Blot for HOIL-1 or RelB.
 - Active MALT1: Cleaves HOIL-1 (generating a smaller fragment) and RelB.
 - Inhibited MALT1: Preserves full-length HOIL-1 and RelB.
 - Result: Both inhibitors should prevent the appearance of cleavage bands, but MI-2 may induce general toxicity/cell death bands (PARP cleavage) unrelated to MALT1 if off-target effects occur.

Experimental Workflow Diagram



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Caption: Workflow for validating cellular MALT1 inhibition. Note the significantly higher concentration required for Z-VRPR-FMK due to poor cell permeability.[2]

Part 3: Expert Analysis & Selection Guide

The "Specificity Crisis" of MI-2

While MI-2 is widely cited as a MALT1 inhibitor, recent data requires a cautious approach. A 2025 study highlighted that MI-2 induces ferroptosis by covalently inhibiting GPX4 (Glutathione Peroxidase 4), independent of MALT1.[5]

- Implication: If your experimental readout is cell death (viability assay), MI-2 results may be false positives for MALT1 dependency.
- Control: Always use a ferroptosis inhibitor (e.g., Liproxstatin-1) alongside MI-2. If Liproxstatin rescues the cells, the effect is likely GPX4-mediated, not MALT1-mediated.

Selection Matrix

Scenario	Recommended Inhibitor	Rationale
Biochemical Screening	Z-VRPR-FMK	High affinity, precise substrate mimicry, reliable positive control.
Crystallography	Z-VRPR-FMK	Stabilizes the active conformation of the protease domain.
Cellular Mechanism	Use Both	Use MI-2 for potency, but validate with Z-VRPR-FMK (at high dose) to confirm the phenotype is MALT1-specific.
In Vivo Tumor Growth	MI-2	Z-VRPR-FMK degrades too rapidly. However, interpret MI-2 data with caution regarding off-target toxicity.

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